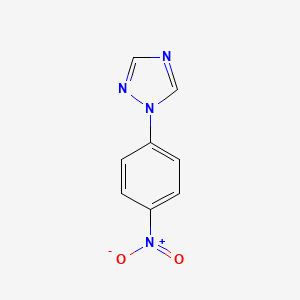

molecular formula C8H6N4O2 B1313673 1-(4-Nitrophenyl)-1h-1,2,4-triazole CAS No. 6219-55-2

1-(4-Nitrophenyl)-1h-1,2,4-triazole

Cat. No. B1313673
CAS RN: 6219-55-2
M. Wt: 190.16 g/mol
InChI Key: YGFKLGQEQNGWOB-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US05801170

Procedure details

4Fluoronitrobenzene (2 g, 0.014 mol), 1,2,4-triazole (1 g, 0.014 mol), potassium carbonate (1.96 g, 0.014 mol) were dissolved in DMSO (50 ml) and stirred at 90° C. for 24 h under dry conditions. The yellow suspension was poured into water (150 ml), extracted (EtOAc), dried (Na2SO4) and evaporated under reduced pressure to afford an orange solid which was purified by flash column chromatography on silica eluting with n-pentane/ethyl acetate (50-100%) to afford a white solid (2.57 g 97%).
Name
4Fluoronitrobenzene
Quantity
2 g
Type
reactant
Reaction Step One
Name
1,2,4-triazole
Quantity
1 g
Type
reactant
Reaction Step One
Name
potassium carbonate
Quantity
1.96 g
Type
reactant
Reaction Step One
Name
DMSO
Quantity
50 mL
Type
solvent
Reaction Step One
Name
water
Quantity
150 mL
Type
reactant
Reaction Step Two
Name
4-(1,2,4-Triazol-1-yl)nitrobenzene

Identifiers

REACTION_CXSMILES
F[C:2]1[CH:7]=[CH:6][C:5]([N+:8]([O-:10])=[O:9])=[CH:4][CH:3]=1.[NH:11]1[CH:15]=[N:14][CH:13]=[N:12]1.C(=O)([O-])[O-].[K+].[K+].O>CS(C)=O>[N:11]1([C:2]2[CH:7]=[CH:6][C:5]([N+:8]([O-:10])=[O:9])=[CH:4][CH:3]=2)[CH:15]=[N:14][CH:13]=[N:12]1 |f:2.3.4|

Inputs

Step One
Name
4Fluoronitrobenzene
Quantity
2 g
Type
reactant
Smiles
FC1=CC=C(C=C1)[N+](=O)[O-]
Name
1,2,4-triazole
Quantity
1 g
Type
reactant
Smiles
N1N=CN=C1
Name
potassium carbonate
Quantity
1.96 g
Type
reactant
Smiles
C([O-])([O-])=O.[K+].[K+]
Name
DMSO
Quantity
50 mL
Type
solvent
Smiles
CS(=O)C
Step Two
Name
water
Quantity
150 mL
Type
reactant
Smiles
O

Conditions

Temperature
Control Type
UNSPECIFIED
Setpoint
90 °C
Stirring
Type
CUSTOM
Details
stirred at 90° C. for 24 h under dry conditions
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

EXTRACTION
Type
EXTRACTION
Details
extracted (EtOAc)
DRY_WITH_MATERIAL
Type
DRY_WITH_MATERIAL
Details
dried (Na2SO4)
CUSTOM
Type
CUSTOM
Details
evaporated under reduced pressure
CUSTOM
Type
CUSTOM
Details
to afford an orange solid which
CUSTOM
Type
CUSTOM
Details
was purified by flash column chromatography on silica eluting with n-pentane/ethyl acetate (50-100%)
CUSTOM
Type
CUSTOM
Details
to afford a white solid (2.57 g 97%)

Outcomes

Product
Details
Reaction Time
 24 h
Name
4-(1,2,4-Triazol-1-yl)nitrobenzene
Type
Smiles
N1(N=CN=C1)C1=CC=C(C=C1)[N+](=O)[O-]
